

In Vitro Activity of Halofantrine Against Chloroquine-Resistant Malaria: A Technical Guide

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Compound of Interest

Compound Name: *Halofantrine hydrochloride*

Cat. No.: *B7819406*

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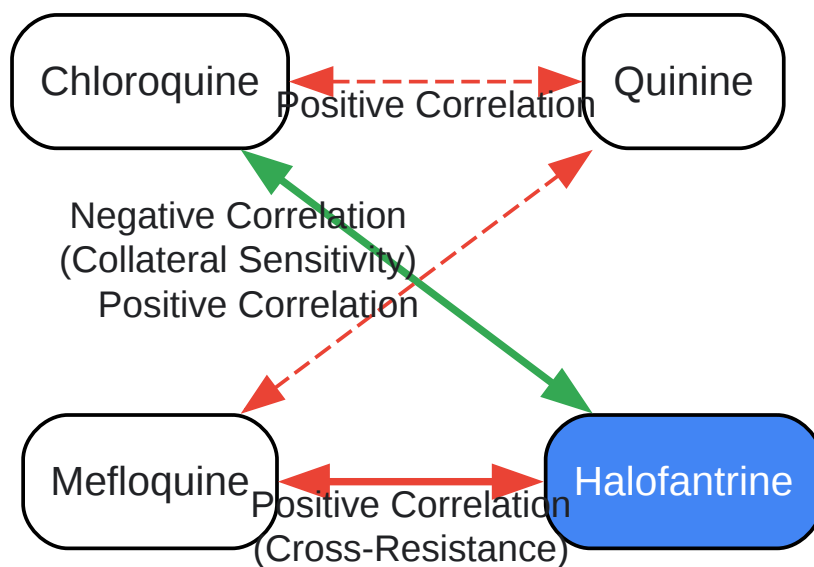
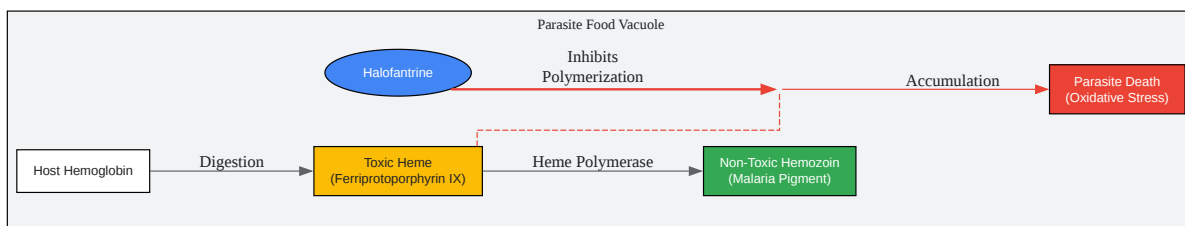
Introduction

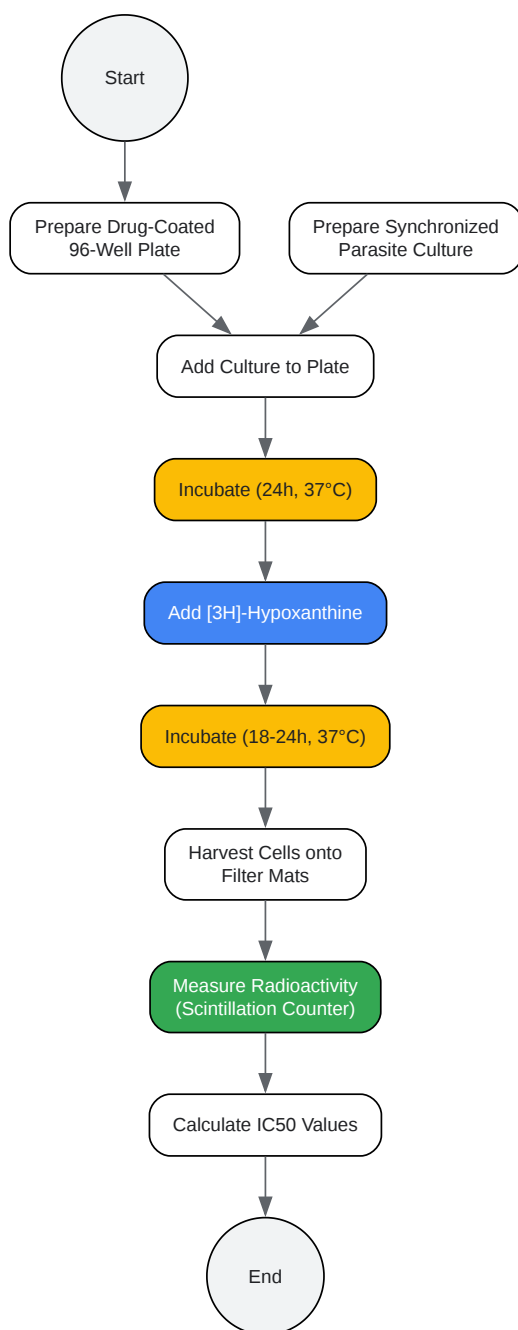
The emergence and global spread of chloroquine-resistant (CQR) *Plasmodium falciparum* have necessitated the development and evaluation of alternative antimalarial agents. Halofantrine, a phenanthrene methanol compound, was developed as a blood schizonticide effective against erythrocytic stages of all malaria species.[1] Its utility as a therapeutic agent, particularly against multidrug-resistant *P. falciparum*, has been a subject of significant research. This technical guide provides an in-depth analysis of the in vitro activity of halofantrine against chloroquine-resistant *P. falciparum*, summarizing key quantitative data, detailing experimental protocols, and illustrating associated biological and experimental pathways.

Mechanism of Action

Halofantrine's primary mechanism of action is believed to be similar to that of chloroquine and other quinoline-class drugs.[2] It interferes with the detoxification of heme, a toxic byproduct of the parasite's digestion of hemoglobin in the food vacuole.[3][4] Normally, the parasite polymerizes toxic heme into inert hemozoin (malaria pigment) via the enzyme heme polymerase. Halofantrine is thought to form a complex with ferriprotoporphyrin IX (heme), preventing its sequestration into hemozoin.[3][5] This leads to the accumulation of toxic heme,

which induces oxidative stress and damages parasitic membranes, ultimately leading to cell death.[2][4]





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